

# 3-Allyl-5-ethoxy-4-methoxybenzaldehyde molecular weight and formula

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Compound of Interest

3-Allyl-5-ethoxy-4methoxybenzaldehyde

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An in-depth analysis of "**3-Allyl-5-ethoxy-4-methoxybenzaldehyde**" reveals a likely ambiguity in the chemical nomenclature as this specific compound is not readily found in scientific literature. However, a closely related compound, 3-Allyl-4-ethoxy-5-methoxybenzaldehyde, has been identified, alongside other structurally similar molecules. This technical guide provides a summary of the available data for these related compounds, targeting researchers, scientists, and professionals in drug development.

## **Compound Identification and Properties**

Due to the limited information on the exact requested compound, this guide focuses on the most plausible alternative, 3-Allyl-4-ethoxy-5-methoxybenzaldehyde, and related structures for which data is available.

#### **Chemical Data Summary**

The following tables summarize the molecular formula, molecular weight, and other key identifiers for the relevant compounds.



Compound Name	Molecular Formula	Molecular Weight ( g/mol )	CAS Number
3-Allyl-4-ethoxy-5- methoxybenzaldehyde	C13H16O3	220.3	872183-27-2
3-Allyl-4-hydroxy-5- methoxybenzaldehyde	C11H12O3	192.21	20240-58-8[1][2]
3-Ethoxy-4- methoxybenzaldehyde	C10H12O3	180.20	1131-52-8[3][4][5][6] [7]

Note: There is a discrepancy in the literature for 3-Allyl-4-ethoxy-5-methoxybenzaldehyde, with one source citing the molecular formula as C12H14O3. However, C13H16O3 is the more likely formula based on the compound's structure.

## **Experimental Protocols**

Detailed experimental protocols for the synthesis of the target compound are not available. However, synthesis methods for structurally related compounds have been documented.

### Synthesis of 3-Allyl-4-hydroxy-5-methoxybenzaldehyde

A synthesis method for 3-allyl-4-hydroxy-5-methoxybenzaldehyde has been described involving a microwave-assisted Claisen rearrangement of 4-allyloxy-3-methoxybenzaldehyde.[2]

Experimental Workflow: Synthesis of 3-Allyl-4-hydroxy-5-methoxybenzaldehyde



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Caption: Workflow for the synthesis of 3-allyl-4-hydroxy-5-methoxybenzaldehyde.

#### Synthesis of 3-Ethoxy-4-methoxybenzaldehyde

A common method for the synthesis of 3-ethoxy-4-methoxybenzaldehyde is through the Williamson ether synthesis.

Experimental Protocol: To a solution of 3-hydroxy-4-methoxybenzaldehyde (isovanillin) in ethanol, a solution of potassium hydroxide in water is added.[8] The mixture is heated to reflux, and ethyl bromide is added slowly.[8] The reaction is continued overnight, during which a solid precipitates.[8] After removing the excess ethyl bromide and solvent, the residue is partitioned between water and chloroform. The organic layer is dried and evaporated to yield the product, which can be further purified by crystallization from ethanol.[8] A patent also describes a similar synthesis using a phase transfer catalyst.[9]

# **Biological Activity and Signaling Pathways**

Currently, there is no available information in the searched literature regarding the biological activity or associated signaling pathways for **3-Allyl-5-ethoxy-4-methoxybenzaldehyde** or the closely related **3-Allyl-4-ethoxy-5-methoxybenzaldehyde**. Research into the biological effects of these specific compounds appears to be limited.

In contrast, the broader class of benzaldehyde derivatives has been investigated for various applications. For instance, 3-Ethoxy-4-methoxybenzaldehyde is used as a pharmaceutical intermediate and in the synthesis of compounds investigated for neuroinflammatory diseases. [6][10] Phenolic ethers, a class to which these compounds belong, have applications as pesticides, herbicides, and fungicides.[11]

Due to the absence of specific data on signaling pathways for the requested compound, a corresponding diagram cannot be generated. Further research would be required to elucidate the biological roles and mechanisms of action of **3-Allyl-5-ethoxy-4-methoxybenzaldehyde**.

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